

Application Notes and Protocols for Doping Strategies in Nickel-Based Electrocatalysts

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Water nickel*

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These application notes provide a comprehensive overview of doping strategies to enhance the performance of nickel-based electrocatalysts. This document includes detailed experimental protocols for the synthesis and electrochemical evaluation of these advanced materials, alongside a summary of their performance metrics for key electrochemical reactions.

Introduction to Doping in Nickel-Based Electrocatalysts

Nickel-based materials are promising, cost-effective electrocatalysts for energy conversion and storage technologies, including water splitting for hydrogen production and urea oxidation for wastewater treatment and energy-efficient hydrogen generation.^{[1][2]} However, their intrinsic catalytic activity and stability can be further improved. Doping, the intentional introduction of heteroatoms into the nickel-based host material, is a powerful strategy to modulate their electronic structure, create more active sites, and enhance conductivity.^{[2][3]}

Doping can be broadly categorized into:

- Cation Doping: Introducing metal cations (e.g., Fe, Co, Mo, V) into the nickel lattice. This can optimize the adsorption energy of reaction intermediates and improve electrical conductivity. [\[2\]](#)[\[4\]](#)
- Anion Doping: Incorporating non-metal anions (e.g., P, S, N, F) can create vacancies, tune the electronic environment, and enhance hydrogen binding energy.[\[2\]](#)
- Co-doping: The synergistic effect of introducing both cations and anions can lead to even more significant performance enhancements.

This document will focus on practical methodologies for the synthesis and evaluation of doped nickel-based electrocatalysts for the Oxygen Evolution Reaction (OER), Hydrogen Evolution Reaction (HER), and Urea Oxidation Reaction (UOR).

Performance Data of Doped Nickel-Based Electrocatalysts

The following tables summarize the electrochemical performance of various doped nickel-based electrocatalysts reported in the literature. The key performance metrics include the overpotential (η) required to achieve a current density of 10 mA/cm² (a benchmark for catalytic activity) and the Tafel slope, which provides insight into the reaction kinetics. A lower overpotential and a smaller Tafel slope generally indicate a more efficient electrocatalyst.

Oxygen Evolution Reaction (OER) Performance

Catalyst	Dopant(s)	Overpotential (η) @ 10 mA/cm ² (mV)	Tafel Slope (mV/dec)	Electrolyte	Reference(s)
Ni(OH) ₂	Fe	189	85	1 M KOH	[1]
Ni(OH) ₂	Fe	232	-	1.0 M KOH	[5][6]
NiO	Fe	-	-	-	[7]
NiCo ₂ O ₄	Mn	-	-	-	[8]
MnO ₂	Ni	390	-	0.1 M HClO ₄	[9]
Ni-Based	Fe, Co	-	-	-	[7][10][11]
Ni ₃ S ₂	Co, N	-	-	1 M KOH	[12][13]

Hydrogen Evolution Reaction (HER) Performance

Catalyst	Dopant(s)	Overpotential (η) @ 10 mA/cm ² (mV)	Tafel Slope (mV/dec)	Electrolyte	Reference(s)
Ni(OH) ₂	Fe	112	89	1 M KOH	[1]
Ni(OH) ₂	Fe	92	-	1.0 M KOH	[5][6]
NiO	Fe (11%)	88	49.7	1.0 M KOH	[4]
Ni(Cu)VO _x	Cu, V	21	28	1 M KOH	[4]
Ni _{1-x} O	C (1.83 at%)	27	36	1.0 M KOH	[4]
Ni ₂ P NSAs/CC	V	85	-	1.0 M KOH	[4]
Ni ₁₂ P ₅	W (15%)	172	75	1.0 M KOH	[14]
Ni ₃ S ₂	Co, N	215	-	1 M KOH	[12][13]

Urea Oxidation Reaction (UOR) Performance

| Catalyst | Dopant(s) | Potential @ 10 mA/cm² (V vs. RHE) | Electrolyte | Reference(s) | | --- | --
- | --- | --- | | Ni-based MOF | Ir | 1.349 | 1 M KOH + 0.5 M Urea | [\[15\]](#) | | NiCo₂O₄ | Mn | - | - | [\[8\]](#) | |
Ni(OH)₂ | S, W | - | - | [\[16\]](#) |

Experimental Protocols

This section provides detailed protocols for the synthesis of a representative doped nickel-based electrocatalyst and the subsequent electrochemical evaluation.

Synthesis of Iron-Doped Nickel Hydroxide (Fe-Ni(OH)₂) on Nickel Foam

This protocol describes a low-temperature etching-assisted method for synthesizing Fe-doped Ni(OH)₂ nanosheets directly on a nickel foam (NF) substrate. [\[5\]](#)[\[6\]](#)[\[17\]](#)

Materials:

- Nickel foam (NF)
- Hydrochloric acid (HCl)
- Ethanol
- Deionized (DI) water
- Sodium chloride (NaCl)
- Nickel chloride hexahydrate (NiCl₂·6H₂O)
- Iron(III) nitrate nonahydrate (Fe(NO₃)₃·9H₂O)

Procedure:

- Substrate Pre-treatment:
 - Cut the nickel foam into desired dimensions (e.g., 1x2 cm).

- Clean the NF by sonicating in 3 M HCl for 15 minutes to remove the surface oxide layer.
- Rinse thoroughly with DI water and ethanol.
- Dry the cleaned NF in a vacuum oven.
- Growth of $\text{Ni}(\text{OH})_2$ on NF:
 - Prepare a solution by dissolving 0.46 g of NaCl and 11.9 mg of $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ in 50 mL of DI water.
 - Immerse the pre-treated NF in the solution.
 - Heat the solution at 80°C with stirring for 6 hours.
 - After the reaction, remove the $\text{Ni}(\text{OH})_2/\text{NF}$, rinse with DI water and ethanol, and dry at 40°C .
- Iron Doping:
 - Prepare a 0.24 g $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ solution in 25 mL of DI water.
 - Immerse the as-prepared $\text{Ni}(\text{OH})_2/\text{NF}$ in the iron nitrate solution at room temperature for a specific duration (e.g., 6, 12, or 24 hours) to control the doping level.
 - After doping, rinse the $\text{Fe-Ni}(\text{OH})_2/\text{NF}$ with DI water and ethanol.
 - Dry the final product in a vacuum oven at 60°C .

Electrochemical Evaluation Protocol

This protocol outlines the standard three-electrode setup and procedures for evaluating the OER and HER performance of the synthesized electrocatalysts in an alkaline medium.[3]

Materials and Equipment:

- Potentiostat/Galvanostat electrochemical workstation
- Three-electrode electrochemical cell

- Working electrode: Synthesized catalyst on nickel foam
- Counter electrode: Platinum wire or graphite rod
- Reference electrode: Ag/AgCl or Saturated Calomel Electrode (SCE)
- Electrolyte: 1.0 M KOH solution
- Inert gas (N₂ or Ar)

Procedure:

- Electrolyte Preparation and Cell Assembly:
 - Prepare a 1.0 M KOH solution using high-purity KOH and DI water.
 - Assemble the three-electrode cell with the synthesized catalyst as the working electrode, a platinum wire as the counter electrode, and an Ag/AgCl electrode as the reference electrode.
 - Saturate the electrolyte with N₂ or Ar for at least 30 minutes before each experiment to remove dissolved oxygen. Maintain a gentle stream of the inert gas over the electrolyte during the measurements.
- Electrochemical Measurements:
 - Cyclic Voltammetry (CV) Activation: Before recording the polarization curves, perform CV scans (e.g., 20 cycles) in the potential window of interest to activate and stabilize the catalyst.
 - Linear Sweep Voltammetry (LSV):
 - For OER, record the LSV curve from 1.0 to 2.0 V vs. RHE at a slow scan rate (e.g., 5 mV/s).
 - For HER, record the LSV curve from 0 to -0.5 V vs. RHE at a scan rate of 5 mV/s.

- **iR Correction:** The measured potentials should be corrected for the ohmic resistance (iR) of the solution. The resistance can be determined by electrochemical impedance spectroscopy (EIS). The corrected potential ($E_{\text{corrected}}$) is calculated as: $E_{\text{corrected}} = E_{\text{measured}} - iR$.
- **Tafel Plot Analysis:**
 - The Tafel slope is determined from the linear region of the Tafel plot (η vs. $\log|j|$), where η is the overpotential and j is the current density.
 - The Tafel equation is given by: $\eta = b \cdot \log|j| + a$, where 'b' is the Tafel slope.
- **Chronoamperometry (Stability Test):**
 - To evaluate the long-term stability, perform chronoamperometry at a constant potential that drives a specific current density (e.g., 10 mA/cm²) for an extended period (e.g., 10 hours).

Characterization Protocols

X-ray Photoelectron Spectroscopy (XPS) for Doped Nickel Phosphide

Purpose: To determine the elemental composition, chemical states, and electronic structure of the catalyst surface.

Procedure:

- **Sample Preparation:**
 - Mount the catalyst powder on a sample holder using conductive carbon tape.
 - Ensure the sample surface is flat and free of contaminants.
 - Introduce the sample into the ultra-high vacuum (UHV) chamber of the XPS instrument.
- **Data Acquisition:**

- Use a monochromatic Al K α X-ray source.
- Perform a survey scan to identify all elements present on the surface.
- Acquire high-resolution spectra for the elements of interest (e.g., Ni 2p, P 2p, and the dopant element).
- Calibrate the binding energy scale by setting the C 1s peak to 284.8 eV.
- Data Analysis:
 - Deconvolute the high-resolution spectra using appropriate fitting software (e.g., CasaXPS) to identify the different chemical states of each element.
 - For Ni 2p, identify peaks corresponding to metallic Ni, Ni-P bonds, and oxidized nickel species.
 - For P 2p, identify peaks corresponding to phosphide and phosphate species.
 - Analyze the binding energy shifts to infer changes in the electronic structure due to doping.

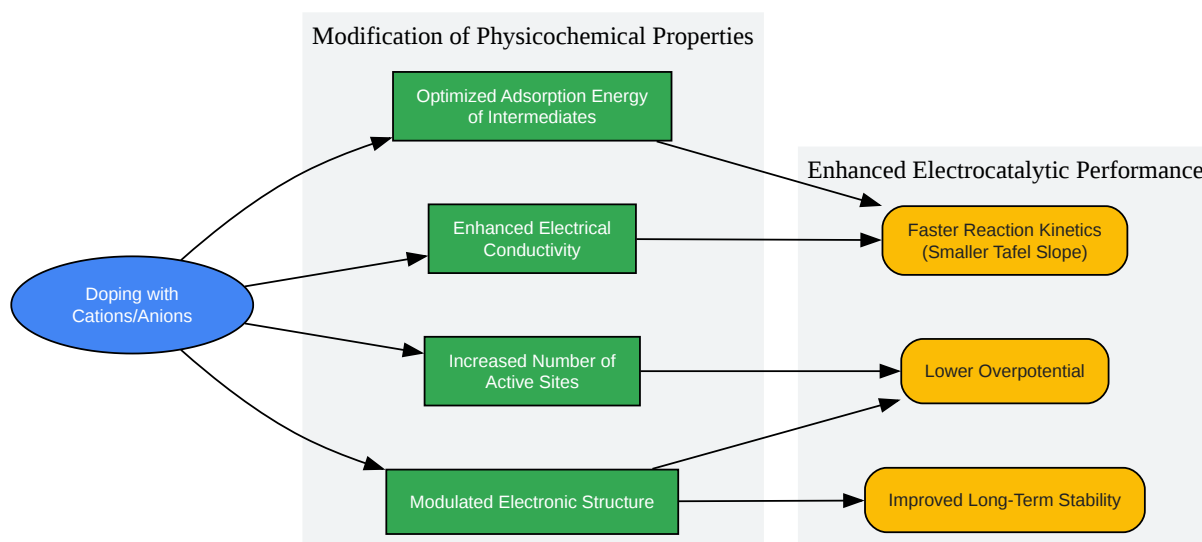
Visualizations

Logical Workflow for Catalyst Development



Caption: A logical workflow for the development and optimization of doped nickel-based electrocatalysts.

Mechanism of Performance Enhancement by Doping



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Caption: Mechanism of how doping enhances the performance of nickel-based electrocatalysts.

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- [To cite this document: BenchChem. \[Application Notes and Protocols for Doping Strategies in Nickel-Based Electrocatalysts\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b16086016/docs#application-notes-and-protocols-for-doping-strategies-in-nickel-based-electrocatalysts\]](#)

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